

Core Physical Properties of 2,3-Dimethylheptane

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Compound of Interest

Compound Name: 2,3-Dimethylheptane

Cat. No.: B1293410

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2,3-Dimethylheptane is a branched alkane with the chemical formula C_9H_{20} .^[1] It is a colorless liquid at standard conditions and is one of the many isomers of nonane.^{[1][2]} Its branched structure influences its physical characteristics, distinguishing it from its straight-chain counterpart.

Quantitative Data Summary

The following table summarizes the key physical properties of **2,3-Dimethylheptane**, compiled from various sources.

Physical Property	Value	Conditions
Molecular Weight	128.26 g/mol	
Boiling Point	140 - 141 °C	760 mmHg
Melting Point	-112.99 °C to -116 °C	
Density	0.726 g/mL	25 °C
Refractive Index	1.409	20 °C
Vapor Pressure	7.54 mmHg	25 °C
Flash Point	26 - 91 °C	Closed cup
Viscosity	Data not readily available	

Note: The reported values may vary slightly between different sources due to minor variations in experimental conditions and purity.

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **2,3-Dimethylheptane** are outlined below. These methodologies are based on standard laboratory practices for the characterization of liquid organic compounds.

Determination of Boiling Point (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The Thiele tube method is a common and efficient technique for determining the boiling point of a small sample of liquid.^[3]

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Small test tube (Durham tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)
- Mineral oil

Procedure:

- A small amount of **2,3-Dimethylheptane** (approximately 0.5 mL) is placed into the small test tube.
- A capillary tube, sealed at one end, is placed open-end down into the test tube containing the sample.

- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The Thiele tube is filled with mineral oil to a level just above the side arm.
- The thermometer and test tube assembly is immersed in the mineral oil within the Thiele tube.
- The side arm of the Thiele tube is gently heated. The shape of the tube allows for the circulation of the oil, ensuring uniform heating.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a continuous and rapid stream of bubbles is observed.
- The heat source is then removed, and the liquid is allowed to cool.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube. At this point, the vapor pressure of the sample is equal to the atmospheric pressure.

Determination of Density (Pycnometer Method)

The density of a liquid is its mass per unit volume. A pycnometer, a flask with a specific, accurately known volume, is used for precise density measurements.

Apparatus:

- Pycnometer (e.g., 10 mL)
- Analytical balance
- Constant temperature water bath
- Thermometer

Procedure:

- The empty pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed on an analytical balance (m_1).
- The pycnometer is filled with distilled water and placed in a constant temperature water bath set to a specific temperature (e.g., 25 °C) until it reaches thermal equilibrium.
- The volume of the pycnometer is calibrated by weighing it filled with degassed, distilled water of a known density at the controlled temperature (m_2). The volume (V) is calculated as $V = (m_2 - m_1) / \rho_{\text{water}}$.
- The pycnometer is then emptied, dried, and filled with **2,3-Dimethylheptane**.
- The filled pycnometer is again placed in the constant temperature water bath to reach the desired temperature.
- The mass of the pycnometer filled with the sample is measured (m_3).
- The density of the **2,3-Dimethylheptane** is calculated using the formula: $\rho_{\text{sample}} = (m_3 - m_1) / V$.

Determination of Refractive Index (Abbe Refractometer)

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property of a substance and can be used to identify it and assess its purity.^[4]

Apparatus:

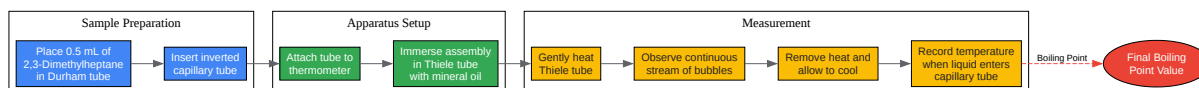
- Abbe refractometer
- Constant temperature water bath
- Light source (typically a sodium lamp, D-line at 589 nm)
- Dropper or pipette

Procedure:

- The refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- The prisms of the refractometer are cleaned with a soft tissue and a suitable solvent (e.g., ethanol or acetone) and allowed to dry completely.
- A few drops of **2,3-Dimethylheptane** are placed on the surface of the lower prism using a dropper.
- The prisms are closed and locked.
- Water from a constant temperature bath (typically set at 20 °C) is circulated through the jackets of the prisms to maintain a constant temperature.[5]
- The light source is switched on, and the eyepiece is adjusted to bring the crosshairs into focus.
- The coarse and fine adjustment knobs are used to bring the boundary line between the light and dark fields into the center of the crosshairs.
- If a colored fringe appears at the boundary, the dispersion compensator is adjusted to obtain a sharp, achromatic boundary.
- The refractive index is read from the instrument's scale.
- The temperature at which the measurement was taken is also recorded. If the temperature is not 20 °C, a correction is applied.[5]

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the boiling point of **2,3-Dimethylheptane** using the Thiele tube method.



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Caption: Workflow for Boiling Point Determination.

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